

# Methoxydimethyl(phenyl)silane: A Technical Whitepaper

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## Compound of Interest

Compound Name: *Methoxydimethyl(phenyl)silane*

Cat. No.: *B101356*

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CAS Number: 17881-88-8

## Abstract

This technical guide provides a comprehensive overview of **Methoxydimethyl(phenyl)silane**, an organosilicon compound with significant applications in materials science and organic synthesis. The document details its physicochemical properties, synthesis methodologies, key chemical reactions, and primary industrial and research applications. Special emphasis is placed on its role as a surface modifier, coupling agent, and an intermediate in the production of advanced silicone-based materials. Experimental protocols and reaction pathways are elucidated to provide a practical resource for researchers, scientists, and professionals in drug development and materials science.

## Physicochemical Properties

**Methoxydimethyl(phenyl)silane** is a colorless liquid at room temperature.<sup>[1]</sup> It is characterized by a unique combination of a reactive methoxy group and the thermal stability imparted by the phenyl group. This structure makes it a versatile chemical intermediate. The compound is sensitive to moisture and should be handled accordingly.<sup>[1]</sup>

A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	17881-88-8	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> OSi	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	166.30 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow, clear liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Purity	>95.0% (GC)	<a href="#">[1]</a> <a href="#">[4]</a>
Density	0.95 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index	1.49	<a href="#">[1]</a>
Storage Temperature	Room temperature, sealed in dry conditions	

## Synthesis and Manufacturing

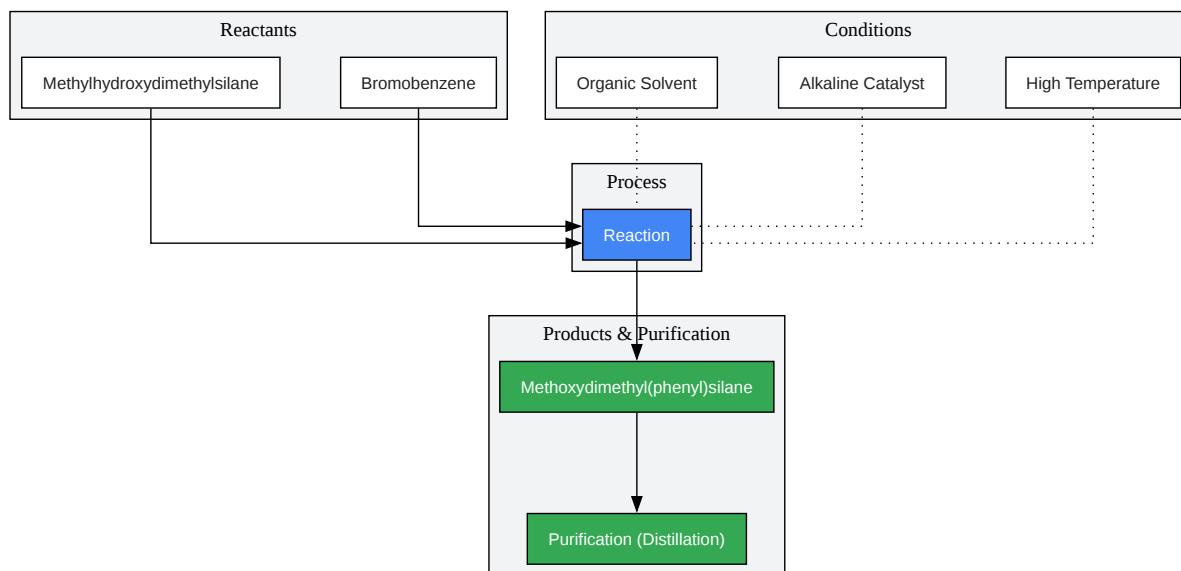
The primary synthesis route for **Methoxydimethyl(phenyl)silane** involves the reaction of a chlorosilane precursor with a source of the methoxy group, or the reaction of a methoxy-containing silane with a phenylating agent. A common laboratory and industrial-scale synthesis is the reaction between methylhydroxydimethylsilane and bromobenzene.[\[5\]](#)

## General Experimental Protocol: Synthesis from Methylhydroxydimethylsilane and Bromobenzene

This procedure outlines a general method for the synthesis of **Methoxydimethyl(phenyl)silane**.

- Reaction Setup: A flame-dried, three-necked round-bottom flask is equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. The system is purged with an inert gas (e.g., nitrogen or argon).
- Reagents: An organic solvent, methylhydroxydimethylsilane, and an alkaline catalyst are added to the reaction flask.

- **Addition:** Bromobenzene is added dropwise to the reaction mixture from the dropping funnel at a controlled rate.
- **Reaction Conditions:** The reaction is typically carried out at an elevated temperature to facilitate the reaction.<sup>[5]</sup> The specific temperature and reaction time will depend on the solvent and catalyst used.
- **Workup and Purification:** Upon completion of the reaction, the mixture is cooled to room temperature. The resulting salt byproduct is removed by filtration. The filtrate is then subjected to distillation to separate the product from the solvent and any unreacted starting materials.<sup>[5]</sup> Fractional distillation under reduced pressure is often employed to obtain high-purity **Methoxydimethyl(phenyl)silane**.



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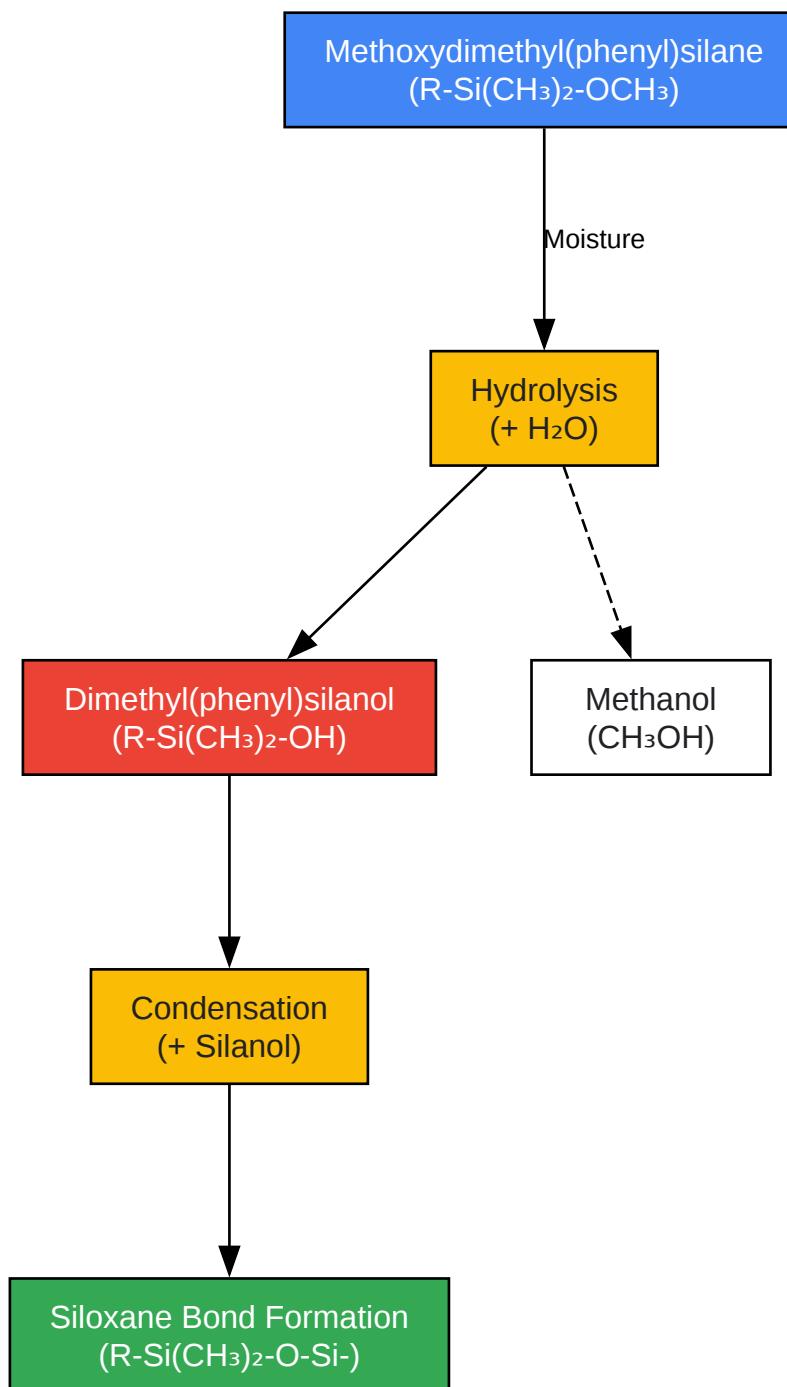
Caption: Synthesis of **Methoxydimethyl(phenyl)silane**.

## Chemical Reactivity

The reactivity of **Methoxydimethyl(phenyl)silane** is dominated by the silicon-methoxy bond. This bond is susceptible to hydrolysis, which is a key reaction for many of its applications.

## Hydrolysis and Condensation

In the presence of water, the methoxy group undergoes hydrolysis to form a silanol (Si-OH) group and methanol as a byproduct.<sup>[6]</sup> This reaction is often the first step in the application of silanes as coupling agents or for surface modification. The resulting silanol is highly reactive and can condense with other silanol groups (either from other hydrolyzed silane molecules or from hydroxyl groups on an inorganic substrate) to form stable siloxane (Si-O-Si) bonds. This condensation reaction is crucial for the formation of silicone polymers and for creating a durable bond between organic and inorganic materials.<sup>[6][7]</sup>

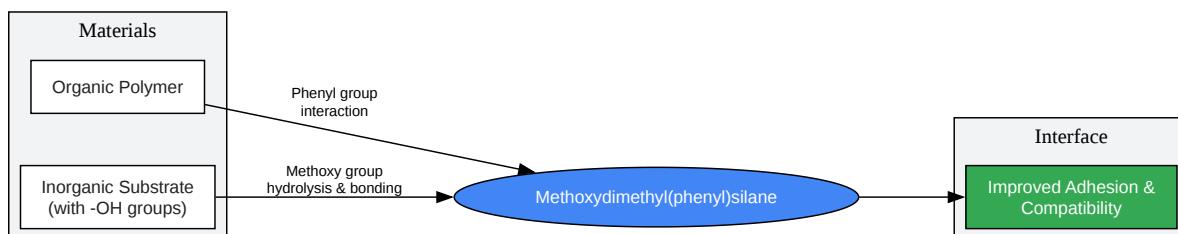
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Caption: Hydrolysis and condensation of **Methoxydimethyl(phenyl)silane**.

## Applications

The dual functionality of **Methoxydimethyl(phenyl)silane**, possessing both a hydrolyzable methoxy group and a stable phenyl group, makes it a valuable compound in various fields.

- **Intermediate in Organic Synthesis:** It serves as a key intermediate in the production of more complex organosilicon compounds, such as silicone polymers and surfactants.[5]
- **Additives for Polymers and Coatings:** It is used as an additive in coatings, adhesives, and plastics.[2][5] The phenyl group can enhance thermal stability, while the silane moiety can improve adhesion to substrates.
- **Coupling Agent:** A primary application is as a coupling agent to improve the compatibility and adhesion between organic polymers and inorganic materials (e.g., glass, metals).[2][8] The methoxy group reacts with the inorganic substrate, while the phenyl group provides compatibility with the organic matrix.
- **Surface Modification:** It is used for the surface treatment of materials like glass, metals, and plastics to impart hydrophobicity and improve adhesion.[2][9]



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Caption: Role as a coupling agent between organic and inorganic materials.

## Spectroscopic Characterization

While specific spectra for **Methoxydimethyl(phenyl)silane** are not readily available in public databases, its structure suggests key features that would be observed using common

spectroscopic techniques.

- $^1\text{H}$  NMR: The proton NMR spectrum would be expected to show signals corresponding to the protons of the methyl groups attached to the silicon atom, a signal for the methoxy group protons, and a multiplet in the aromatic region for the phenyl group protons.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum would show distinct peaks for the methyl carbons, the methoxy carbon, and the carbons of the phenyl ring.
- FT-IR: The infrared spectrum would exhibit characteristic absorption bands for Si-O-C stretching, Si-C stretching, and the vibrations associated with the phenyl group (C-H and C=C stretching). A strong signal around  $1095\text{ cm}^{-1}$  can be attributed to the Si-O-Si stretch if condensation has occurred.[\[10\]](#)
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns involving the loss of methyl, methoxy, and phenyl groups.

## Safety and Handling

**Methoxydimethyl(phenyl)silane** is a flammable liquid and vapor.[\[3\]](#)[\[4\]](#) It is known to cause skin and serious eye irritation.[\[11\]](#) Appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn when handling this chemical. It should be used in a well-ventilated area, and sources of ignition should be avoided. As it is moisture-sensitive, it should be stored in a tightly sealed container in a dry place.[\[1\]](#)

## Conclusion

**Methoxydimethyl(phenyl)silane** (CAS 17881-88-8) is a versatile organosilicon compound with a well-defined set of physicochemical properties. Its utility stems from the reactivity of its methoxy group, which allows for hydrolysis and condensation reactions, and the stability of its phenyl group. These characteristics make it an important intermediate, additive, and coupling agent in the synthesis of advanced materials. A thorough understanding of its synthesis, reactivity, and safe handling is essential for its effective application in research and industry.

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